

# Application Notes: Polyaluminum Chloride (PAC) in Wastewater Purification

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## Compound of Interest

Compound Name: Aluminum;chloride;hydroxide

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## Introduction

Polyaluminum Chloride (PAC) is a highly effective inorganic polymer coagulant used extensively in the purification of various types of wastewater, including industrial, municipal, and agricultural effluent.[1][2][3][4] Its chemical formula is generally represented as  $[Al_2(OH)_nCl_{6-n}]_m$ , where  $n$  is  $\leq 5$  and  $m < 10$ . [1] PAC is favored over traditional coagulants like aluminum sulfate (alum) due to its superior performance across a wider pH range, lower dosage requirements, faster floc formation, and reduced sludge production.[2][3]

## Mechanism of Action

The primary mechanism of PAC in wastewater treatment is coagulation and flocculation.[5][6] This process involves two main steps:

- **Charge Neutralization:** PAC hydrolyzes in water to form highly charged polynuclear hydroxyaluminum ions.[7] These positive ions neutralize the negative surface charges of suspended solids, colloids, and other contaminants present in the wastewater.[5][6][7] This destabilizes the particles, overcoming the electrostatic repulsion that keeps them suspended. [6]
- **Sweep Flocculation (Enmeshment):** The hydrolysis of PAC also leads to the formation of amorphous aluminum hydroxide precipitates  $[Al(OH)_3]$ . [5][8] These gelatinous precipitates act as a "sweep" mechanism, entrapping and adsorbing the destabilized particles into larger

aggregates known as flocs.[7][8] These larger, denser flocs can then be effectively removed through sedimentation or filtration.[3]

## Applications

PAC is versatile and can be applied to a wide range of wastewater types:

- **Industrial Wastewater:** Effective in treating effluent from industries such as paper manufacturing, textiles, dyeing, food processing, and electroplating by removing suspended solids, color, chemical oxygen demand (COD), and heavy metal ions.[1][3]
- **Municipal Wastewater:** Used to remove suspended solids, COD, and phosphorus in urban sewage treatment plants.[1][3]
- **Drinking Water Treatment:** Removes turbidity, pathogens, and organic matter to meet safety standards.[2]
- **Aquaculture Wastewater:** Removes suspended solids, colloids, dissolved organic matter, and nutrients from fish farming effluent.[7]

## Factors Influencing Performance

Several factors critically influence the efficiency of PAC in wastewater purification:

- **Dosage:** The optimal dosage is crucial. Underdosing leads to incomplete removal of impurities, while overdosing can cause charge reversal and restabilization of particles, leading to increased turbidity and unnecessary costs.[9] The optimal dose is best determined through jar testing.[9][10]
- **pH:** PAC is effective over a broad pH range, typically between 5.0 and 9.0.[7][9] However, the optimal pH can vary depending on the wastewater characteristics. Adjusting the pH to the optimal range can significantly enhance coagulation performance.[10][11]
- **Mixing Conditions:** Proper mixing is essential. An initial rapid mix ensures uniform dispersion of the coagulant, followed by a period of slow mixing to promote floc formation and growth.[5][9]

- **Water Temperature:** Lower temperatures can slow down the hydrolysis and flocculation kinetics, potentially requiring a higher PAC dose.[\[9\]](#)
- **Wastewater Characteristics:** The initial turbidity, alkalinity, and concentration of contaminants in the wastewater will dictate the required PAC dosage and optimal treatment conditions.[\[9\]](#)

## Data Presentation

Table 1: Performance of PAC in Different Wastewater Types

Wastewater Type	Contaminant	PAC Dosage (mg/L)	pH	Removal Efficiency (%)	Reference
Automotive	COD	70	7	70%	<a href="#">[5]</a>
Automotive	TSS	70	7	98%	<a href="#">[5]</a>
Oil Sands Process Water	Turbidity	0.5-3.0 mM Al	6.9-8.1	>96%	<a href="#">[8]</a>
Barekese Raw Water	Turbidity	15	7.5-8.0	Below 5 NTU	<a href="#">[12]</a>
Synthetic Petroleum WW	NSS (Turbidity)	25	6.5 ± 0.5	>98%	<a href="#">[13]</a>
Synthetic Petroleum WW	DOC	25	6.5 ± 0.5	69.8%	<a href="#">[13]</a>
Ceramic Industries Effluent	Turbidity	1.0% solution	N/A	up to 90%	<a href="#">[14]</a>
Ceramic Industries Effluent	Color Hazen	1.0% solution	N/A	up to 91%	<a href="#">[14]</a>
Ceramic Industries Effluent	TSS	1.0% solution	N/A	up to 99.5%	<a href="#">[14]</a>

COD: Chemical Oxygen Demand; TSS: Total Suspended Solids; NSS: Non-Settling Solids; DOC: Dissolved Organic Carbon; N/A: Not Available

Table 2: Typical Jar Test Parameters for PAC Optimization

Parameter	Range	Unit	Notes
Rapid Mix Speed	100 - 300	rpm	Simulates the rapid mix chamber.
Rapid Mix Time	1 - 3	minutes	For uniform dispersal of coagulant.[9]
Slow Mix Speed	20 - 50	rpm	Simulates the flocculation basin.
Slow Mix Time	10 - 30	minutes	Allows for floc growth and agglomeration.[9]
Settling Time	15 - 30	minutes	Allows flocs to settle before analysis.[5]
PAC Dosage	5 - 500	mg/L	Varies widely based on wastewater characteristics.[5]

## Experimental Protocols

### Protocol 1: Preparation of Polyaluminum Chloride (PAC) Stock Solution

Objective: To prepare a standardized PAC stock solution for use in jar testing and wastewater treatment experiments.

Materials:

- Polyaluminum Chloride (solid or liquid)
- Distilled or deionized water
- Volumetric flask (1000 mL)
- Graduated cylinder
- Weighing balance

- Magnetic stirrer and stir bar

#### Procedure:

- Determine the required concentration: For jar testing, a 1% (10,000 ppm) stock solution is often convenient.[\[15\]](#)
- For Solid PAC: a. Weigh out 10 grams of solid PAC using an accurate balance. b. Add approximately 500 mL of distilled water to a 1000 mL volumetric flask. c. Carefully add the weighed PAC to the flask. d. Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the PAC is completely dissolved. e. Once dissolved, add distilled water to the 1000 mL mark. f. Stopper the flask and invert several times to ensure the solution is homogeneous.
- For Liquid PAC (e.g., 35% solution): a. Calculate the volume of liquid PAC needed for a 1% solution. For a 35% solution with a density of approximately 1.2 g/mL, the concentration is around 420,000 ppm.[\[15\]](#) b. To dilute to 10,000 ppm, you would need approximately 24 mL of the 35% liquid PAC per liter of solution (  $(10,000 \text{ ppm} / 420,000 \text{ ppm}) * 1000 \text{ mL} \approx 23.8 \text{ mL}$  ).[\[15\]](#) c. Measure the calculated volume of liquid PAC using a graduated cylinder. d. Add the measured liquid PAC to a 1000 mL volumetric flask containing approximately 500 mL of distilled water. e. Add distilled water to the 1000 mL mark, stopper, and mix thoroughly.
- Storage: PAC solutions should be prepared fresh daily as they can deteriorate upon storage. [\[15\]](#) Store in a cool, dark place.

#### Protocol 2: Jar Test for Optimal PAC Dosage Determination

Objective: To determine the optimal PAC dosage for the effective treatment of a specific wastewater sample.

#### Materials:

- Jar testing apparatus with multiple stirrers (typically 6)
- Beakers (e.g., 1000 mL)
- PAC stock solution (prepared as in Protocol 1)

- Pipettes or syringes for accurate dosing
- Wastewater sample
- pH meter
- Turbidimeter
- Spectrophotometer (for COD analysis, if required)

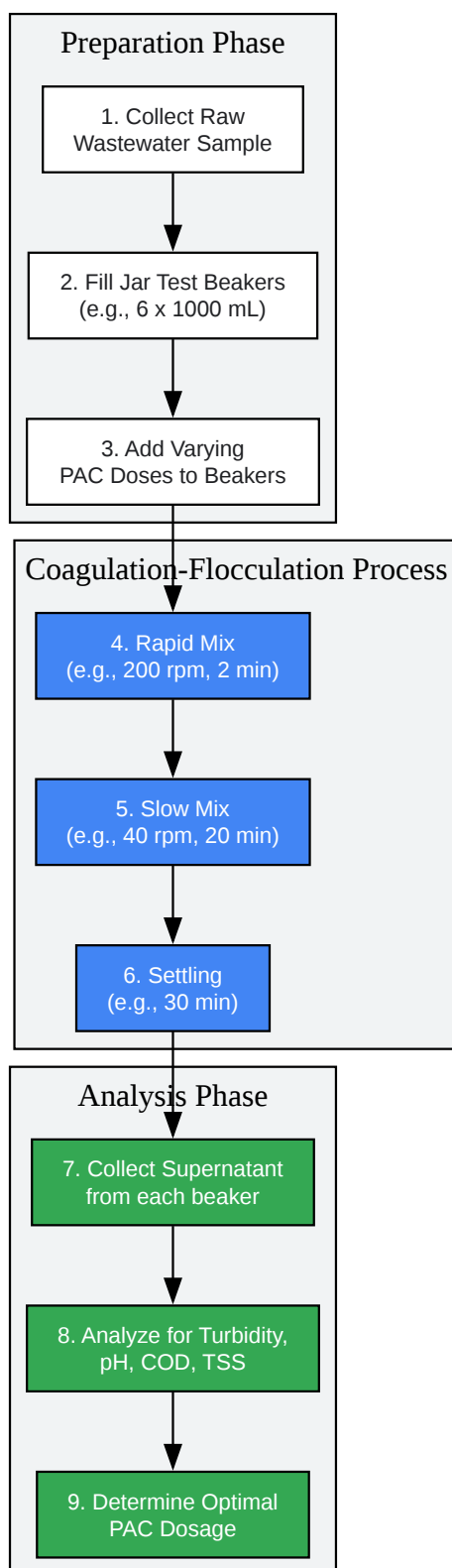
Procedure:

- **Sample Preparation:** Fill each of the six beakers with a known volume (e.g., 500 mL or 1000 mL) of the raw wastewater sample.[\[5\]](#)[\[9\]](#) Place the beakers in the jar testing apparatus.
- **pH Adjustment (Optional):** Measure the initial pH of the wastewater. If necessary, adjust the pH of each beaker to the desired range using dilute acid (e.g., HCl) or base (e.g., NaOH).[\[5\]](#)
- **Coagulant Dosing:** While the stirrers are off, add varying, precisely measured doses of the PAC stock solution to each beaker.[\[9\]](#) For example, for a 1000 mL wastewater sample and a 10,000 mg/L PAC stock solution, adding 1 mL, 2 mL, 3 mL, 4 mL, 5 mL, and 6 mL will result in dosages of 10, 20, 30, 40, 50, and 60 mg/L, respectively. Leave one beaker without PAC as a control.
- **Rapid Mix:** Start the stirrers at a high speed (e.g., 200 rpm) for a short period (e.g., 2 minutes) to ensure the PAC is rapidly and uniformly dispersed throughout the wastewater.[\[5\]](#)
- **Slow Mix (Flocculation):** Reduce the stirring speed to a slow mix (e.g., 40 rpm) for a longer period (e.g., 15-20 minutes).[\[5\]](#) This promotes the collision of destabilized particles and the formation of larger flocs.
- **Settling:** Stop the stirrers and allow the flocs to settle for a fixed period (e.g., 30 minutes).[\[5\]](#)
- **Analysis:** After settling, carefully collect a sample from the supernatant of each beaker from a point approximately 2 cm below the surface.[\[5\]](#)
- Measure the following parameters for each sample:

- Turbidity: Using a calibrated turbidimeter.
  - pH: To observe any changes during the process.
  - Chemical Oxygen Demand (COD) (Optional): Using a standard digestion and spectrophotometric method.
  - Total Suspended Solids (TSS) (Optional): Using gravimetric methods.
  - Determine Optimal Dosage: The optimal PAC dosage is the one that results in the lowest residual turbidity (or highest removal of COD/TSS) while producing large, well-settling flocs.
- [9]

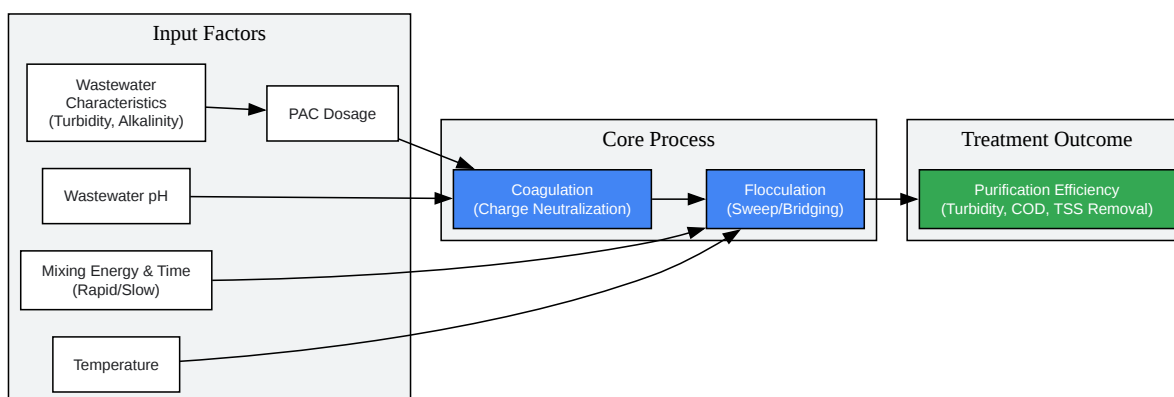
## Visualizations





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Caption: Experimental workflow for determining optimal PAC dosage using the Jar Test protocol.



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Caption: Logical relationship of factors influencing the efficiency of PAC in wastewater purification.

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